

Synonyms and Chemical Identifiers for 4-Formyl-2,6-xyleneol

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-hydroxybenzaldehyde

Cat. No.: B108906

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4-Formyl-2,6-xyleneol is an organic compound with the molecular formula $C_9H_{10}O_2$. It is also known by several other names, which are often used interchangeably in scientific literature. The systematic IUPAC name for this compound is 4-hydroxy-3,5-dimethylbenzaldehyde.

A comprehensive list of its synonyms and chemical identifiers are provided below to facilitate researchers, scientists, and drug development professionals in their literature searches and chemical sourcing.

Identifier Type	Identifier
Systematic Name	4-Hydroxy-3,5-dimethylbenzaldehyde[1]
Synonym	3,5-Dimethyl-4-hydroxybenzaldehyde[1]
Synonym	Benzaldehyde, 4-hydroxy-3,5-dimethyl-[1]
CAS Registry Number	2233-18-3[1]
FDA UNII	23PA2PMP9F[1]
ECHA Number	218-774-5[1]
NSC Number	NSC-128405[1]
InChI	InChI=1S/C9H10O2/c1-6-3-8(5-10)4-7(2)9(6)11/h3-5,11H,1-2H3
InChIKey	UYGBSRJODQHNLQ-UHFFFAOYSA-N[2]
SMILES	<chem>O=Cc1cc(C)c(O)c(C)c1</chem> [1]

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References

- 1. 4-FORMYL-2,6-XYLENOL [drugfuture.com]
- 2. GSRS [gsrs.ncats.nih.gov]
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